

# Application Notes and Protocols for 6-Bromo-2-hexanol in Organic Synthesis

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## Compound of Interest

Compound Name: 6-Bromo-2-hexanol

Cat. No.: B16076331

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## Abstract

**6-Bromo-2-hexanol** is a bifunctional molecule that serves as a valuable precursor in a variety of organic syntheses. Its structure, featuring a secondary alcohol and a primary alkyl bromide, allows for sequential or tandem reactions to construct more complex molecular architectures. This document provides detailed application notes and experimental protocols for two primary applications of **6-bromo-2-hexanol**: its use as a precursor for the synthesis of 2-methyltetrahydrofuran via intramolecular cyclization and its oxidation to 6-bromo-2-hexanone. These transformations are fundamental in the synthesis of heterocyclic compounds and in the preparation of intermediates for pharmaceutical and fine chemical development.

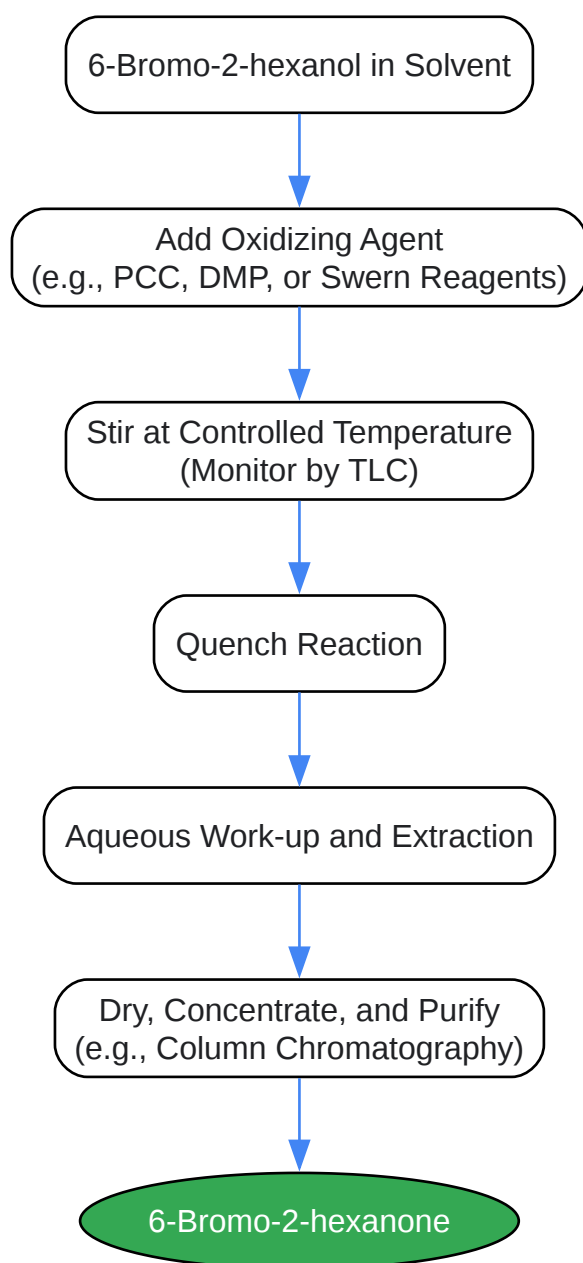
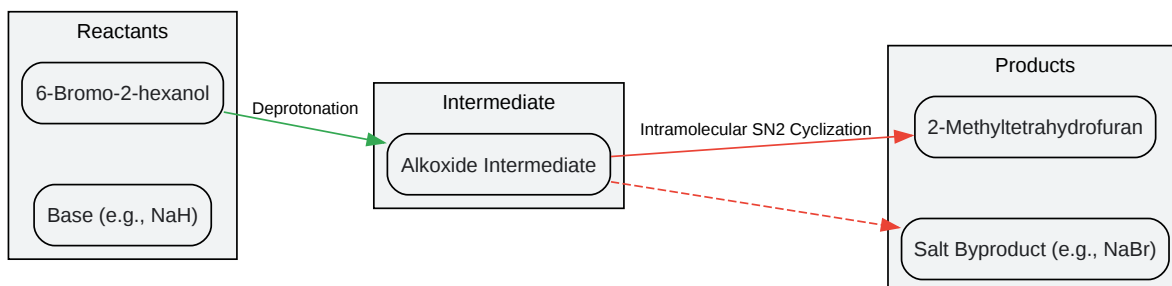
## Intramolecular Williamson Ether Synthesis: Synthesis of 2-Methyltetrahydrofuran

The primary application of **6-bromo-2-hexanol** is in the synthesis of 2-methyltetrahydrofuran, a valuable solvent and a common structural motif in bioactive molecules. The reaction proceeds

via a base-mediated intramolecular SN2 reaction, known as the Williamson ether synthesis. This method is highly efficient for the formation of five- and six-membered rings.<sup>[1][2]</sup>

## Reaction Pathway

The synthesis of 2-methyltetrahydrofuran from **6-bromo-2-hexanol** is initiated by the deprotonation of the secondary alcohol with a strong base to form an alkoxide. This is followed by an intramolecular nucleophilic attack of the alkoxide on the carbon bearing the bromine atom, resulting in the formation of the tetrahydrofuran ring and a salt byproduct.<sup>[1]</sup>



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## References

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